

# DL-Histidine-d3 CAS number and molecular weight

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## Compound of Interest

Compound Name: *DL-Histidine-d3*

Cat. No.: *B1433912*

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## Technical Data Sheet: DL-Histidine-d3

### Introduction

**DL-Histidine-d3** is the deuterium-labeled form of DL-Histidine, a racemic mixture of the D- and L-enantiomers of the essential amino acid histidine.<sup>[1]</sup> It serves as a crucial internal standard for the quantification of histidine in various biological samples using mass spectrometry-based techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[1]</sup> The incorporation of deuterium atoms results in a higher molecular weight compared to the unlabeled compound, allowing for its clear differentiation in analytical assays.

### Physicochemical Properties

The key physicochemical properties of **DL-Histidine-d3** are summarized in the table below.

Property	Value	References
CAS Number	344299-50-9	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> D <sub>3</sub> N <sub>3</sub> O <sub>2</sub>	[1][3]
Molecular Weight	158.17 g/mol	[2][3]
Synonyms	DL-Histidine- $\alpha,\beta,\beta$ -d <sub>3</sub> , 2-amino-2,3,3-trideuterio-3-(1H-imidazol-5-yl)propanoic acid	[1][2]
Purity	≥98%	[2][3]
Appearance	Solid	[1]

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. achemtek.com [achemtek.com]
- 3. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 4. DL-Histidine D3 [artis-isotopes.com]
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